

A Technical Guide to Fmoc-(R)-2-(pentenyl)Ala-OH: Properties and Applications

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Compound of Interest

Compound Name: **Fmoc-(R)-2-(pentenyl)Ala-OH**

Cat. No.: **B613570**

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For researchers and professionals in the field of drug development and peptide chemistry, a comprehensive understanding of specialized amino acid analogues is paramount. This guide provides an in-depth look at the physicochemical properties of **Fmoc-(R)-2-(pentenyl)Ala-OH**, a key building block in synthetic peptide chemistry.

Core Physicochemical Data

Fmoc-(R)-2-(pentenyl)Ala-OH is a derivative of alanine, an amino acid, featuring a fluorenylmethyloxycarbonyl (Fmoc) protecting group and a pentenyl side chain. These modifications are crucial for its application in solid-phase peptide synthesis. The fundamental properties of this compound are summarized below.

Property	Value	Citations
Molecular Weight	379.45 g/mol	[1] [2] [3]
Chemical Formula	C ₂₃ H ₂₅ NO ₄	[1] [2] [3]
CAS Number	288617-77-6	[2]

Hypothetical Experimental Protocol: Incorporation into a Peptide Sequence

The primary application of **Fmoc-(R)-2-(pentenyl)Ala-OH** is in Fmoc-based solid-phase peptide synthesis (SPPS). The following is a generalized protocol for the incorporation of this amino acid into a peptide chain.

Objective: To incorporate **Fmoc-(R)-2-(pentenyl)Ala-OH** into a growing peptide chain on a solid support.

Materials:

- Fmoc-Rink Amide resin
- **Fmoc-(R)-2-(pentenyl)Ala-OH**
- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Kaiser Test kit

Methodology:

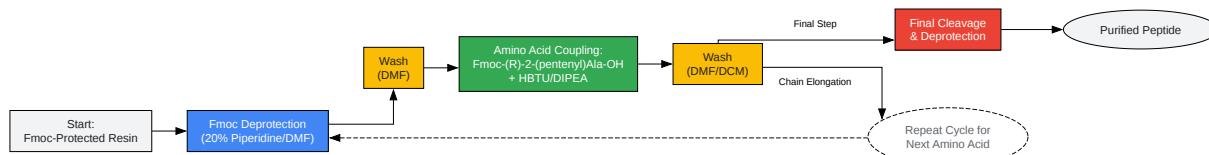
- Resin Swelling: The Fmoc-Rink Amide resin is swelled in DMF for 30 minutes.
- Fmoc Deprotection: The swelled resin is treated with a 20% piperidine solution in DMF for 5 minutes, followed by a second treatment for 15 minutes to remove the Fmoc protecting group from the resin's terminal amine.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine. A Kaiser test is performed to confirm the presence of a free primary amine.
- Amino Acid Activation: A solution of **Fmoc-(R)-2-(pentenyl)Ala-OH**, HBTU, and DIPEA in DMF is prepared. This mixture is allowed to react for 5-10 minutes to activate the carboxylic

acid of the amino acid.

- Coupling: The activated amino acid solution is added to the deprotected resin. The reaction is allowed to proceed for 1-2 hours with gentle agitation.
- Washing: The resin is washed with DMF and DCM to remove any unreacted reagents. A Kaiser test is performed to confirm the completion of the coupling reaction (absence of free primary amines).
- Capping (Optional): To block any unreacted amino groups, the resin can be treated with an acetic anhydride solution.
- Chain Elongation: The deprotection and coupling steps are repeated for each subsequent amino acid in the desired peptide sequence.

Conceptual Workflow for Peptide Synthesis

The following diagram illustrates the cyclical nature of solid-phase peptide synthesis utilizing an Fmoc-protected amino acid like **Fmoc-(R)-2-(pentenyl)Ala-OH**.



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Caption: A workflow diagram illustrating the key stages of solid-phase peptide synthesis.

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